

"4-(2-Hydroxyhexafluoroisopropyl)benzoic acid" molecular weight and formula

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Compound of Interest

Compound Name: 4-(2-Hydroxyhexafluoroisopropyl)benzoic acid

Cat. No.: B101504

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Technical Data Sheet: 4-(2-Hydroxyhexafluoroisopropyl)benzoic acid

Synonyms: 4-(1,1,1,3,3,3-hexafluoro-2-hydroxypropan-2-yl)benzoic acid, 4-[2,2,2-Trifluoro-1-hydroxy-1-(trifluoromethyl)ethyl]benzoic acid

This document provides key technical information regarding the chemical compound **4-(2-Hydroxyhexafluoroisopropyl)benzoic acid**, a fluorinated aromatic carboxylic acid derivative. This compound serves as a critical intermediate in the synthesis of high-performance polymers, including fluorinated polyimides and polyesters.^[1] Its structure, which combines a carboxylic acid with a hexafluoroisopropanol group, imparts enhanced thermal stability, chemical resistance, and specific optical properties to the resulting materials.^[1] These polymers find applications in advanced electronics, such as flexible printed circuits and display technologies.
^[1]

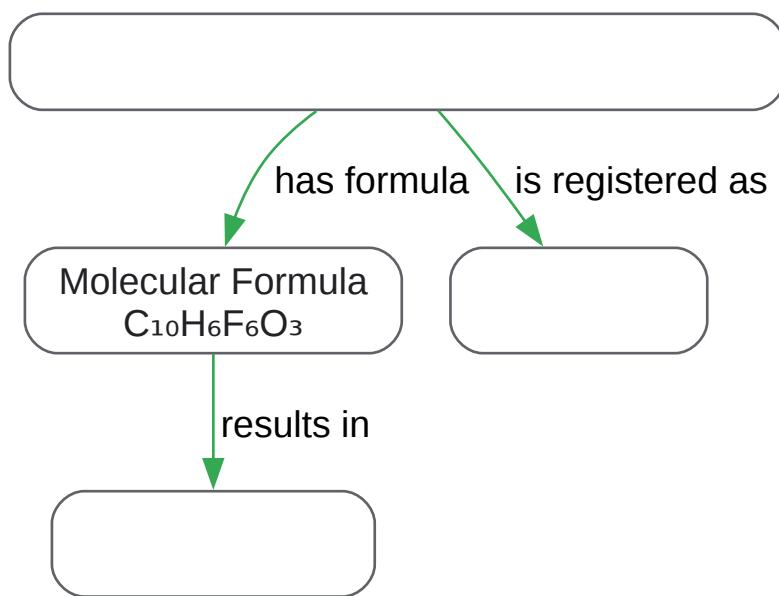
Chemical Properties and Identification

The fundamental molecular properties of **4-(2-Hydroxyhexafluoroisopropyl)benzoic acid** are summarized in the table below. This data is essential for stoichiometric calculations in chemical synthesis and for material characterization.

Identifier	Value	Reference
Molecular Formula	$C_{10}H_6F_6O_3$	[1] [2] [3]
Molecular Weight	288.14 g/mol	[1] [2]
Exact Mass	288.02200 Da	[2]
CAS Number	16261-80-6	[1] [2]

Logical Relationship of Identifiers

The diagram below illustrates the relationship between the compound's name, its empirical formula, and its calculated molecular weight. The formula is the basis for determining the molecular weight, and both are uniquely identified by the CAS number for this specific chemical structure.



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References

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